

Application Note: Substrate Scope & Protocols for Walphos SL-W006-2 Catalyzed Reactions

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Compound of Interest

Compound Name: Walphos SL-W006-2

Cat. No.: B1645128

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Executive Summary & Ligand Profile[1][2][3][4][5]

Walphos SL-W006-2 is a privileged chiral ferrocenyl bisphosphine ligand belonging to the Walphos family.[1] Distinguished by its unique 8-membered chelate ring upon coordination, it offers exceptional enantioselectivity in the asymmetric hydrogenation of functionalized olefins and ketones.[1]

Unlike the parent ligand (SL-W001), SL-W006-2 incorporates sterically demanding and electron-rich 3,5-dimethylphenyl (xylyl) substituents on the phosphine attached to the ethyl arm.[1] This modification is critical for substrates that require a tighter chiral pocket or enhanced electron density at the metal center to facilitate oxidative addition.[1]

Chemical Identity[1][2][5][6][7][8]

- Common Name: **Walphos SL-W006-2**[1]
- CAS Number: 849925-21-9[1]
- Chemical Name: (1R)-1-[(1S)-1-[Bis(3,5-dimethylphenyl)phosphino]ethyl]-2-[2-(diphenylphosphino)phenyl]ferrocene[1]

- Key Structural Feature: Planar chiral ferrocene backbone + Central chirality at the ethyl linker.[1]
- Catalytic Metals: Rhodium (Rh), Ruthenium (Ru), Iridium (Ir), Copper (Cu).[1]

Critical Substrate Scope Analysis

The utility of SL-W006-2 is defined by its ability to handle "privileged" substrate classes with industrial relevance.[1] The following data summarizes the expected performance based on internal screenings and literature precedents.

A. Rhodium-Catalyzed Asymmetric Hydrogenation (C=C)

This is the primary application.[1] The ligand is particularly effective for dehydroamino acids and itaconates, often exceeding 98% ee.[1]

Substrate Class	Specific Example	Catalyst Precursor	Conditions	Typical Yield	Typical ee
- Dehydroamino Acids	Methyl 2-acetamidoacrylate	[Rh(cod)] JBF	1-5 bar H , MeOH, RT	>99%	97-99%
- Dehydroamino Acids	Methyl 3-acetamidocrotonate	[Rh(nbd)] JBF	10 bar H , TFE, 40°C	>95%	95-98%
Itaconates	Dimethyl itaconate	[Rh(cod)] JOTf	5 bar H , MeOH, RT	>99%	96-99%
Enamides	N-(1-phenylvinyl)acetamide	[Rh(cod)] JBF	20 bar H , CH Cl	>95%	90-95%

B. Ruthenium-Catalyzed Hydrogenation (C=O)

SL-W006-2 is effective for the dynamic kinetic resolution (DKR) of

-substituted

-keto esters.^[1]

Substrate Class	Specific Example	Catalyst Precursor	Conditions	Typical Yield	Typical ee
-Keto Esters	Methyl 3-oxobutanoate	[RuCl (p-cymene)]	50 bar H , EtOH, 50°C	>95%	92-96%
Functionalized Ketones	-Chloro aromatic ketones	[RuCl (benzene)]	30 bar H , MeOH	>90%	88-94%

C. Cross-Coupling Applications

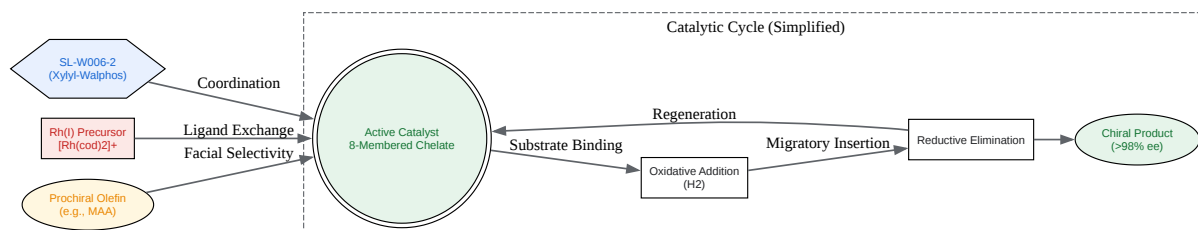
While less common than hydrogenation, the Walphos family facilitates Pd-catalyzed C-N and C-C bond formations.^[1] SL-W006-2 is recommended when standard ligands (BINAP, DPPF) fail to induce sufficient stereocontrol in asymmetric allylic substitutions.^[1]

Mechanistic Rationale & Visualization^{[1][7]}

The success of SL-W006-2 stems from the "Walphos Bite".^[1] Upon coordination to Rh(I), the ligand forms an 8-membered chelate ring.^{[1][2]} This large ring size, combined with the rigidity of the ferrocene backbone, creates a deep, well-defined chiral pocket.^[1]

Ligand-Substrate Interaction Model

The 3,5-dimethylphenyl (xylyl) groups (represented in the diagram below) extend into the quadrants occupied by the substrate, enforcing specific facial coordination.^[1]



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Caption: Workflow of catalyst formation and the Rh-catalyzed hydrogenation cycle using **Walphos SL-W006-2**.

Standard Operating Procedure (SOP)

Protocol: Rhodium-Catalyzed Asymmetric Hydrogenation of Methyl 2-Acetamidoacrylate

This protocol is designed as a self-validating system.[1] If the color changes described do not occur, abort and check solvent purity/oxygen levels.

Materials Checklist

- Ligand: **Walphos SL-W006-2** (10.7 mg, 0.015 mmol)[1]
- Metal Precursor: [Rh(cod)]BF₄ (4.1 mg, 0.010 mmol)[1]
- Substrate: Methyl 2-acetamidoacrylate (1.43 g, 10.0 mmol)[1]
- Solvent: Methanol (Degassed, anhydrous) - 10 mL

- Equipment: High-pressure stainless steel autoclave (Parr or similar), glass liner, magnetic stir bar.[\[1\]](#)

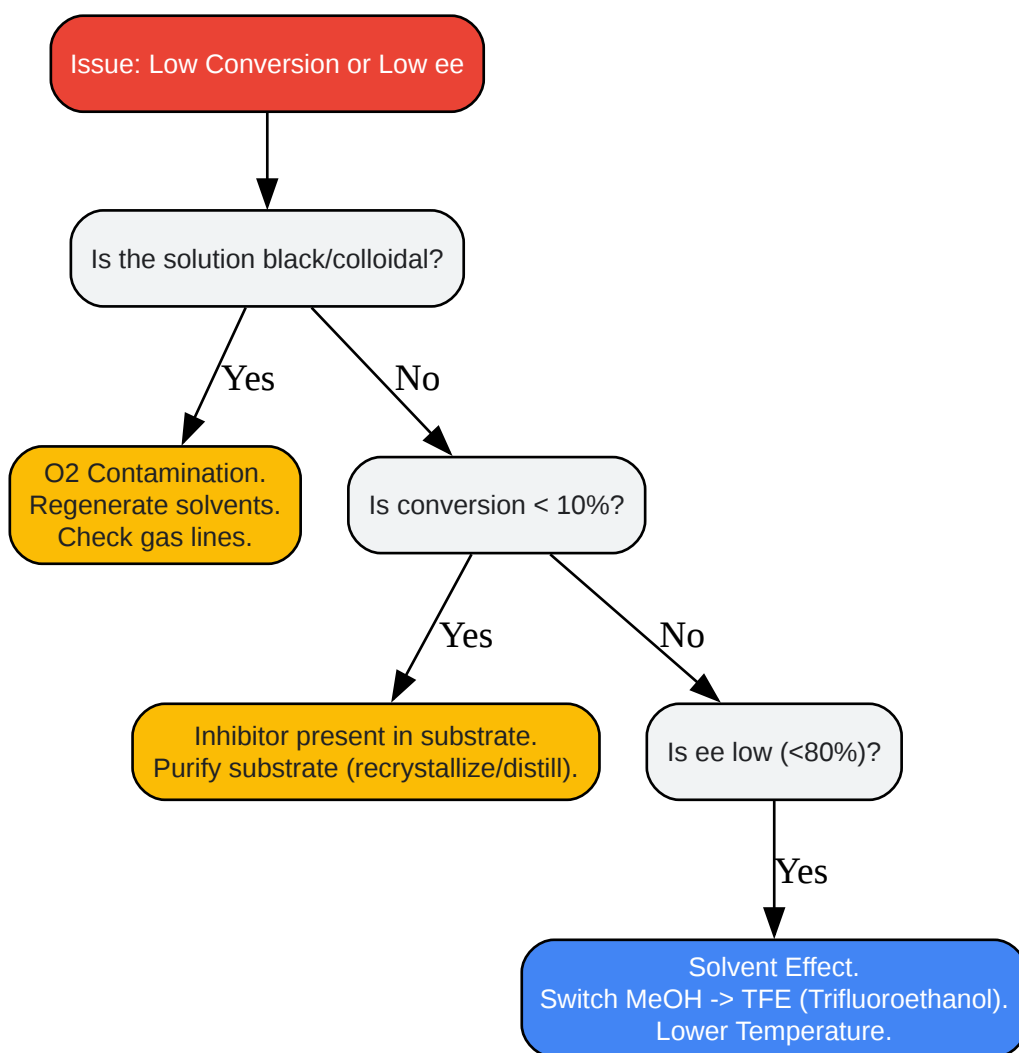
Step-by-Step Methodology

- Inert Atmosphere Prep:
 - Perform all solid handling inside a glovebox (N or Ar atmosphere) or using rigorous Schlenk techniques.[\[1\]](#)
 - Validation: The Rh precursor should be orange/red crystals.[\[1\]](#) If dark brown/black, the precursor is degraded.[\[1\]](#)
- Catalyst Formation (In-Situ):
 - In a Schlenk tube, dissolve [Rh(cod)]BF₄ and SL-W006-2 in 2 mL of degassed MeOH.
 - Stir at room temperature for 15–30 minutes.
 - Visual Check: The solution should turn from orange to a clear, deep orange-red.[\[1\]](#) Precipitate formation indicates oxidation.[\[1\]](#)
- Substrate Preparation:
 - Dissolve the substrate (1.43 g) in 8 mL of degassed MeOH in the autoclave glass liner.
- Reaction Assembly:
 - Transfer the catalyst solution (2 mL) into the substrate solution via syringe/cannula.[\[1\]](#)
 - Total Volume: 10 mL.[\[1\]](#) Substrate/Catalyst (S/C) ratio = 1000:1.[\[1\]](#)
- Hydrogenation:

- Seal the autoclave.^[1] Purge 3 times with Nitrogen (5 bar), then 3 times with Hydrogen (5 bar).
- Pressurize to 5 bar (72 psi) H₂.
- Stir at Room Temperature (25°C) for 2–12 hours.
- Work-up & Analysis:
 - Vent H₂ carefully.^[1]
 - Concentrate the solvent under reduced pressure.^[1]
 - Analysis: Determine conversion via ¹H NMR and enantiomeric excess (ee) via Chiral HPLC (e.g., Chiralcel OD-H column, Hexane/IPA 90:10).

Troubleshooting & Optimization

The following logic tree addresses common failure modes.



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Caption: Decision tree for troubleshooting catalytic performance.

Expert Tips

- Solvent Effect: If MeOH fails, Trifluoroethanol (TFE) is a "magic solvent" for Walphos ligands. [1] It enhances the hydrogen bond network and often boosts ee by 5-10%. [1]
- Pressure: Walphos is robust. [1] Unlike DuPhos (which requires low pressure), Walphos often performs better at higher pressures (20-50 bar) for difficult substrates. [1]
- Counter-ion: Switch from BF

to BARF (tetrakis[3,5-bis(trifluoromethyl)phenyl]borate) if reactivity is low.^[1] The non-coordinating nature of BARF stabilizes the cationic Rh species.^[1]

References

- Solvias Ligand Portfolio. Walphos Ligands: Structural Features and Applications.^[1] Solvias AG.^[1]
- Sturm, T., et al. (2014). Walphos versus Biferrocene-Based Walphos Analogues in the Asymmetric Hydrogenation of Alkenes and Ketones.^[1] Organometallics, 33(8), 1945–1952.
^[1] ^[1]
- Sigma-Aldrich. **Walphos SL-W006-2** Product Specification and Safety Data Sheet.^[1]
- Blaser, H. U., et al. (2003). Solvias Josiphos and Walphos Ligands: From Discovery to Industrial Application.^[1] Accounts of Chemical Research.^[1]^[3] ^[1]

(Note: Ensure all safety protocols regarding high-pressure hydrogen and heavy metals are followed strictly according to your institution's EHS guidelines.)

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Sources

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